

Unveiling Fuscaxanthone C: A Technical Guide to its Molecular Characteristics

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Compound of Interest

Compound Name: *Fuscaxanthone C*

Cat. No.: *B191133*

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Introduction

Fuscaxanthone C is a naturally occurring xanthone, a class of organic compounds with a distinctive tricyclic xanthen-9-one core. First isolated from the stem bark of the Thai medicinal plant *Garcinia fusca*, **Fuscaxanthone C** belongs to a family of prenylated xanthenes that have garnered significant interest in the scientific community for their potential therapeutic properties. [1] This technical guide provides a comprehensive overview of the molecular formula, structural elucidation, and potential biological relevance of **Fuscaxanthone C**, with a focus on quantitative data and experimental methodologies.

Molecular Formula and Physicochemical Properties

The molecular formula of **Fuscaxanthone C** has been determined by high-resolution mass spectrometry (HRMS) to be $C_{26}H_{30}O_6$. This corresponds to a molecular weight of 438.51 g/mol.

Property	Value	Source
Molecular Formula	C ₂₆ H ₃₀ O ₆	HRMS[1]
Molecular Weight	438.51 g/mol	Calculated
Class	Xanthone	[2]
Botanical Source	Garcinia fusca	[1]

Structural Elucidation: A Spectroscopic Approach

The chemical structure of **Fuscaxanthone C** was elucidated using a combination of spectroscopic techniques, primarily Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).

Nuclear Magnetic Resonance (NMR) Spectroscopy

While a complete, publicly available, tabulated dataset of the ¹H and ¹³C NMR spectral data for **Fuscaxanthone C** is not readily accessible, the initial characterization by Ito et al. (2003) provides key insights into its structure. The presence of two prenyl groups, a xanthone core, and methoxy groups are characteristic features identified through NMR. A detailed analysis of 1D and 2D NMR experiments, such as COSY, HMQC, and HMBC, would be required for the complete assignment of all proton and carbon signals.

A related thesis citing the original work is reported to contain a comprehensive table of these NMR data, though it is not widely available.

Mass Spectrometry (MS)

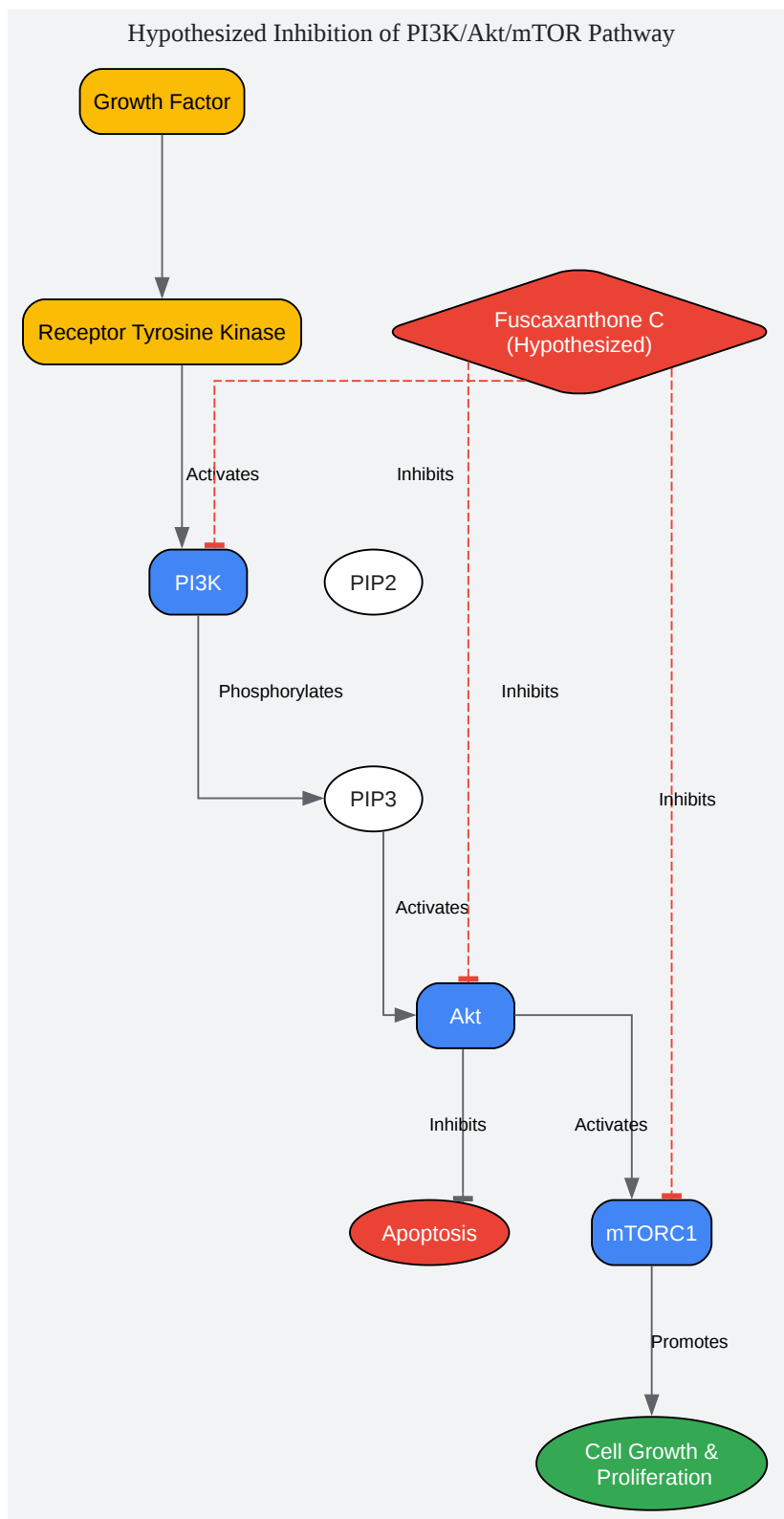
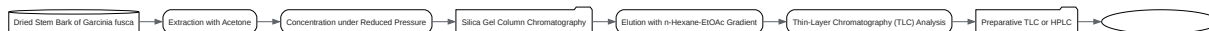
High-resolution mass spectrometry was instrumental in determining the precise molecular formula of **Fuscaxanthone C**. The fragmentation pattern of prenylated xanthenes in mass spectrometry typically involves the loss of the prenyl side chains. Common fragmentation pathways include the cleavage of the C-C bond between the aromatic ring and the prenyl group, leading to the loss of a C₅H₉ radical (m/z 69) or a C₄H₇ fragment (m/z 55). Further fragmentation of the xanthone core can also be observed.

Experimental Protocols

The following sections outline the general experimental procedures for the isolation and characterization of xanthones from *Garcinia* species, based on established methodologies.

Isolation and Purification of Fuscaxanthone C

The isolation of **Fuscaxanthone C** from the stem bark of *Garcinia fusca* typically involves the following steps:



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References

- 1. researchgate.net [researchgate.net]
- 2. doc-developpement-durable.org [doc-developpement-durable.org]
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